

Cupric Ferrocyanide: A Technical Overview for Scientific and Research Applications

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Compound of Interest

Compound Name: Cupric ferrocyanide

Cat. No.: B078840

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Introduction

Cupric ferrocyanide, with the chemical formula $\text{Cu}_2[\text{Fe}(\text{CN})_6]$, is an inorganic coordination compound that has garnered interest across various scientific disciplines.^[1] Also known as copper(II) hexacyanoferrate(II) or Hatchett's brown, this reddish-brown solid is recognized for its unique structural and chemical properties.^{[2][3]} Historically utilized as a pigment and in early analytical methods, contemporary research is exploring its potential in areas ranging from environmental remediation to advanced materials science.^{[1][3]} This technical guide provides a comprehensive overview of **cupric ferrocyanide**, focusing on its chemical and physical properties, synthesis and characterization protocols, and potential applications in research and development, particularly within the biomedical field.

Core Properties and Data

Cupric ferrocyanide is a coordination polymer with a cubic crystal structure.^[1] Its stability and insolubility in water and dilute acids are key characteristics.^[2] The ferrocyanide complex is notably stable due to the strong bonding between the iron and cyanide ligands.^[3]

Quantitative Data Summary

Property	Value	References
Chemical Formula	$\text{Cu}_2[\text{Fe}(\text{CN})_6]$	[1]
Molecular Weight	339.04 g/mol	[2][3]
CAS Number	13601-13-3	[2]
Appearance	Reddish-brown powder or cubic crystals	[2]
Solubility	Practically insoluble in water and dilute acids. Soluble in ammonium hydroxide and solutions of alkali cyanides.	[2]
Percent Composition	C: 21.26%, Cu: 37.49%, Fe: 16.47%, N: 24.79%	[2]

Experimental Protocols

The most common method for synthesizing **cupric ferrocyanide** is through a double displacement precipitation reaction in an aqueous medium.[1] This involves the reaction between a soluble copper(II) salt and an alkali metal ferrocyanide.[1]

Synthesis Protocol: Precipitation Method

Materials:

- Copper(II) sulfate (CuSO_4) or Copper(II) chloride (CuCl_2)
- Potassium ferrocyanide ($\text{K}_4[\text{Fe}(\text{CN})_6]$)
- Deionized water
- Stirring apparatus
- Heating plate/water bath
- Filtration apparatus

- Drying oven

Procedure:

- Preparation of Reactant Solutions:
 - Prepare an aqueous solution of a copper(II) salt. For example, dissolve a specific molar amount of CuSO_4 in deionized water.
 - Prepare an aqueous solution of potassium ferrocyanide with the appropriate stoichiometry. The fundamental reaction is: $2\text{CuSO}_4 + \text{K}_4[\text{Fe}(\text{CN})_6] \rightarrow \text{Cu}_2\text{--INVALID-LINK--} + 2\text{K}_2\text{SO}_4$.[\[1\]](#)
- Precipitation:
 - Slowly add the potassium ferrocyanide solution to the copper(II) salt solution with constant stirring.[\[1\]](#) A reddish-brown precipitate of **cupric ferrocyanide** will form almost instantly.[\[1\]](#)
- Digestion and Curing:
 - To ensure the completion of the reaction and to control particle size, the mixture can be heated. One protocol suggests heating on a water bath at 100°C for 2-3 hours.[\[1\]](#)
 - Following heating, the mixture is typically allowed to "cure," which may involve letting it stand for a period (e.g., 24 hours) to allow for the precipitate to fully form and settle.
- Purification:
 - The resulting precipitate is washed with deionized water to remove soluble byproducts, such as potassium sulfate.[\[1\]](#) This is typically done by repeated centrifugation and resuspension or by filtration.
- Drying:
 - The purified precipitate is then dried, for example, in an oven at a controlled temperature (e.g., 60°C) until a constant weight is achieved.

Characterization Techniques

To confirm the synthesis and purity of **cupric ferrocyanide**, several analytical techniques are employed:[1]

- Fourier-Transform Infrared Spectroscopy (FTIR): To confirm the formation of the Fe-C≡N-Cu linkages.[1]
- X-ray Diffraction (XRD): To verify the cubic crystal structure of the compound.[1]
- Scanning Electron Microscopy (SEM): To analyze the morphology and particle size of the synthesized material.[1]
- Energy-Dispersive X-ray Spectroscopy (EDS): To determine the elemental composition of the product.

Applications in Drug Development and Biomedical Research

While **cupric ferrocyanide** itself is not a mainstream therapeutic agent, its constituent components and related compounds, particularly copper-based nanoparticles, are subjects of intensive research in drug development.[4] The potential applications for **cupric ferrocyanide** in this field are largely exploratory and based on the known biological activities of copper ions and the structural properties of hexacyanoferrates.

Potential as a Drug Delivery Vehicle

The porous, cage-like structure of metal hexacyanoferrates makes them interesting candidates for drug delivery systems.[5] In nanoparticle form, **cupric ferrocyanide** could potentially encapsulate therapeutic molecules. Copper nanoparticles are known to be effective drug nanocarriers due to their large surface area, which allows for conjugation with various biomolecules.[4] Functionalization of copper-based nanoparticles can enable site-specific delivery, reducing systemic toxicity and enhancing therapeutic bioavailability.

Anticancer Properties

Elevated copper levels have been observed in many types of human cancers, and copper is essential for tumor growth and angiogenesis.[6] This has led to research into copper complexes as potential anticancer agents.[6] Copper-based compounds can induce cancer cell

death through various mechanisms, including the generation of reactive oxygen species (ROS), which leads to oxidative stress and apoptosis.[7] The ability of copper ions to participate in redox reactions is central to this cytotoxic effect.[8] While specific studies on **cupric ferrocyanide**'s anticancer activity are limited, its copper content suggests a potential for such properties that warrants further investigation.

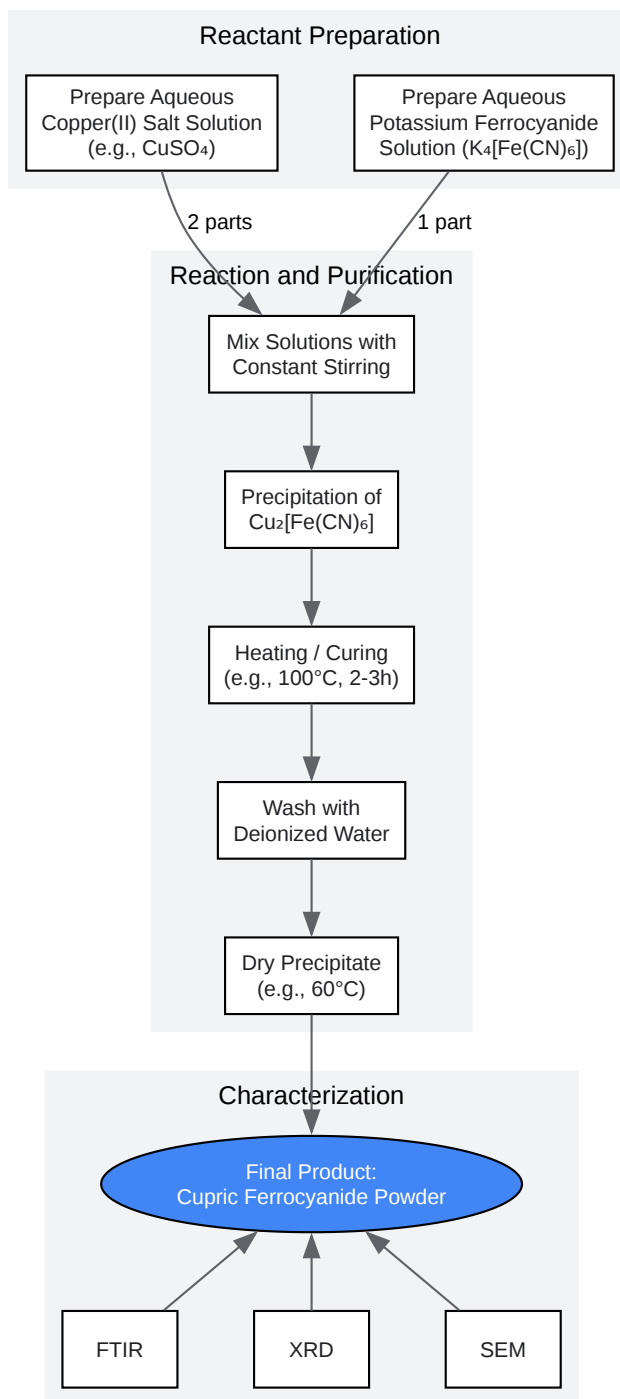
Toxicity Considerations

A critical aspect for any material being considered for biomedical applications is its toxicity. Ferrocyanide complexes are generally stable and considered practically nontoxic due to the strong bond between iron and cyanide.[3] However, the toxicity of copper nanoparticles and cupric ions is a significant consideration.[9] Copper toxicity can lead to oxidative stress and damage to organs such as the liver, kidneys, and spleen.[7][9] Therefore, any potential biomedical application of **cupric ferrocyanide** would require thorough in vitro and in vivo toxicological studies to establish a safe dosage range.[10]

Visualizations

Synthesis Workflow

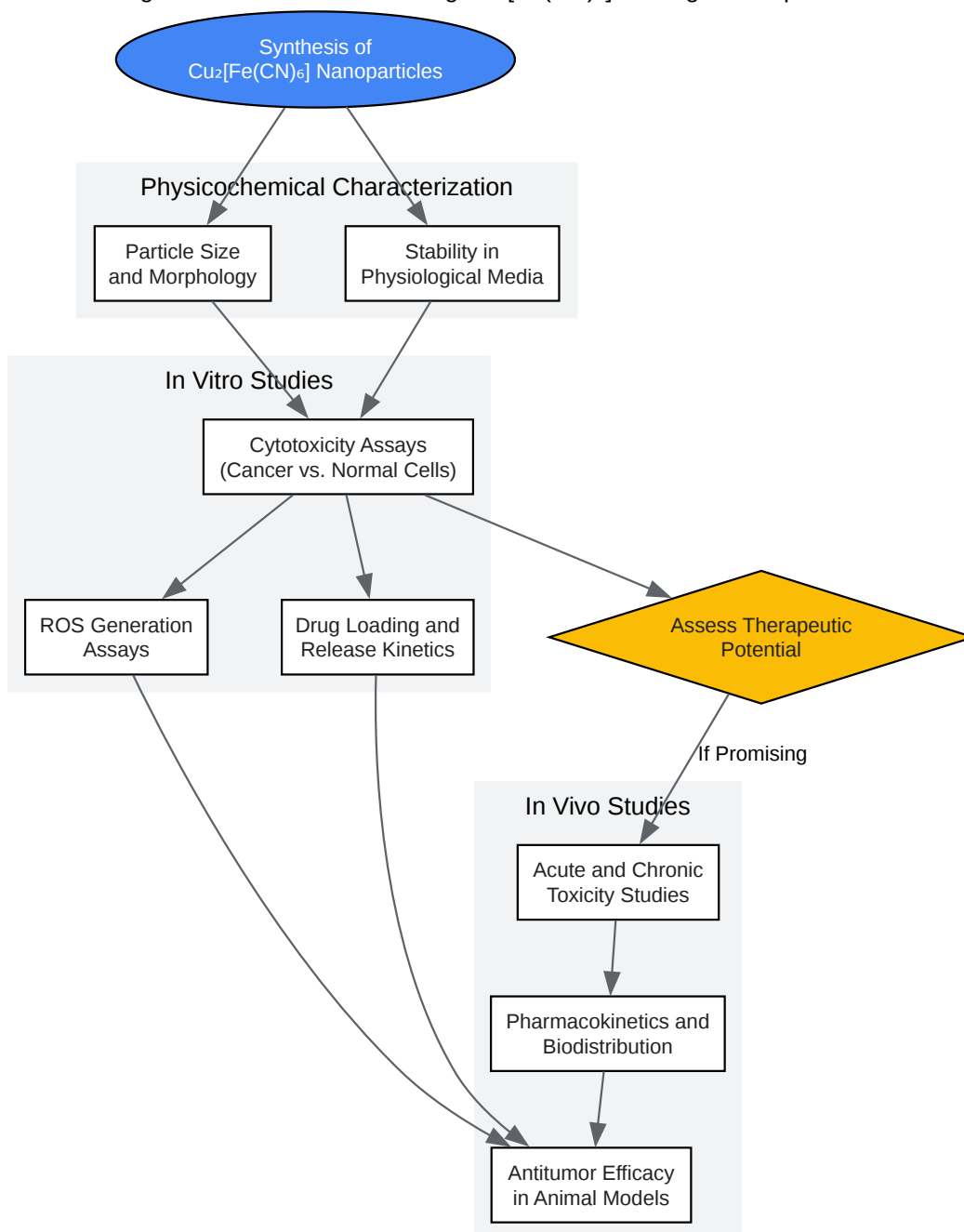
Synthesis Workflow for Cupric Ferrocyanide

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Caption: A flowchart illustrating the synthesis and characterization of **cupric ferrocyanide**.

Evaluation Pathway for Biomedical Applications

Logical Workflow for Evaluating $\text{Cu}_2[\text{Fe}(\text{CN})_6]$ in Drug Development



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Caption: A logical workflow for the preclinical evaluation of **cupric ferrocyanide**.

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